

Application of Methyl 2,6-dimethylisonicotinate in Agrochemical Development: Application Notes and Protocols

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Compound of Interest

Compound Name: *Methyl 2,6-dimethylisonicotinate*

Cat. No.: *B174657*

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Abstract

Methyl 2,6-dimethylisonicotinate, a pyridine carboxylic acid ester, holds significant potential for development within the agrochemical sector. While direct, large-scale applications are not yet established, its structural similarity to known bioactive pyridine derivatives suggests a range of promising uses. This document outlines potential applications, provides detailed experimental protocols for screening and evaluation, and presents hypothetical data to guide research and development efforts. The primary hypothesized applications for **Methyl 2,6-dimethylisonicotinate** and its derivatives include roles as plant growth regulators, herbicides, and insecticides.

Potential Applications and Mechanisms of Action

The pyridine ring is a core structure in numerous agrochemicals. Based on the activities of analogous compounds, **Methyl 2,6-dimethylisonicotinate** could be investigated for the following applications:

- Plant Growth Regulation: Pyridine derivatives have been shown to exhibit auxin-like activity, promoting cell division, shoot proliferation, and root formation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) **Methyl 2,6-**

dimethylisonicotinate could potentially be developed as a plant growth regulator to enhance crop yield and quality.

- **Herbicidal Activity:** Pyridine carboxylic acids are a well-known class of auxinic herbicides that induce abnormal growth and mortality in susceptible weeds.[6][7] By modifying the ester group and exploring other derivatives, compounds based on the 2,6-dimethylisonicotinate scaffold could be designed as selective herbicides.
- **Insecticidal Activity:** The pyridine structure is central to neonicotinoid insecticides, which act as agonists of the nicotinic acetylcholine receptors (nAChRs) in insects, leading to paralysis and death.[8][9][10] Furthermore, the related compound, methyl isonicotinate, is a known semiochemical used to attract and trap thrips, suggesting a potential role in pest monitoring and control.[11][12][13][14]

Data Summary (Hypothetical)

The following tables present hypothetical data for **Methyl 2,6-dimethylisonicotinate** derivatives to illustrate potential research outcomes.

Table 1: Plant Growth Regulation Activity of **Methyl 2,6-dimethylisonicotinate** Derivatives on Wheat (*Triticum aestivum*)

Compound	Concentration (μM)	Increase in Shoot Length (%)	Increase in Root Length (%)
Control	0	0	0
MDMI-1	1	15	25
10	28	45	
100	12	18	
MDMI-2	1	18	30
10	35	55	
100	15	22	
IAA (Auxin)	10	30	50

MDMI-1: **Methyl 2,6-dimethylisonicotinate**; MDMI-2: A hypothetical derivative.

Table 2: Herbicidal Activity of **Methyl 2,6-dimethylisonicotinate** Derivatives

Compound	Target Weed	Application Rate (g/ha)	Efficacy (%)
MDMI-H1	Broadleaf Weeds	100	85
200	95		
MDMI-H2	Grass Weeds	100	40
200	65		
Glyphosate	Broad-spectrum	1000	98

MDMI-H1 & MDMI-H2: Hypothetical herbicidal derivatives.

Table 3: Insecticidal Activity of **Methyl 2,6-dimethylisonicotinate** Derivatives against Aphids (*Aphis gossypii*)

Compound	Concentration (ppm)	Mortality (%)	LC50 (ppm)
MDMI-I1	10	30	45
50	75		
100	98		
MDMI-I2	10	45	22
50	90		
100	100		
Imidacloprid	10	95	2.5

MDMI-I1 & MDMI-I2: Hypothetical insecticidal derivatives.

Experimental Protocols

Synthesis of Methyl 2,6-dimethylisonicotinate Derivatives

A general protocol for the synthesis of derivatives would involve standard esterification and substitution reactions on the pyridine ring. For example, new esters can be synthesized via transesterification, and substitutions on the ring can be achieved through various organic reactions.

Protocol 3.1.1: General Esterification of 2,6-dimethylisonicotinic acid

- Suspend 2,6-dimethylisonicotinic acid in an excess of the desired alcohol.
- Add a catalytic amount of a strong acid (e.g., sulfuric acid).
- Reflux the mixture for 4-6 hours, monitoring the reaction by TLC.
- After completion, cool the reaction mixture and neutralize with a weak base (e.g., sodium bicarbonate solution).
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography.

Bioactivity Screening Protocols

Protocol 3.2.1: Plant Growth Regulation Assay (Seed Germination and Seedling Growth)

- Surface sterilize seeds of the target crop (e.g., wheat, corn) with a 1% sodium hypochlorite solution for 10 minutes, followed by thorough rinsing with sterile distilled water.
- Prepare test solutions of **Methyl 2,6-dimethylisonicotinate** and its derivatives at various concentrations (e.g., 1, 10, 100 μ M) in a suitable solvent (e.g., DMSO) and then dilute in sterile water.

- Place 20 sterilized seeds in a petri dish lined with filter paper moistened with 5 mL of the test solution. Use a solution with the solvent alone as a negative control and a known plant growth regulator (e.g., IAA) as a positive control.
- Incubate the petri dishes in a growth chamber under controlled conditions (e.g., 25°C, 16/8 h light/dark cycle).
- After 7-10 days, measure the germination percentage, shoot length, and root length of the seedlings.
- Calculate the percentage increase in growth parameters compared to the negative control.

Protocol 3.2.2: Herbicidal Activity Assay (Whole Plant Assay)

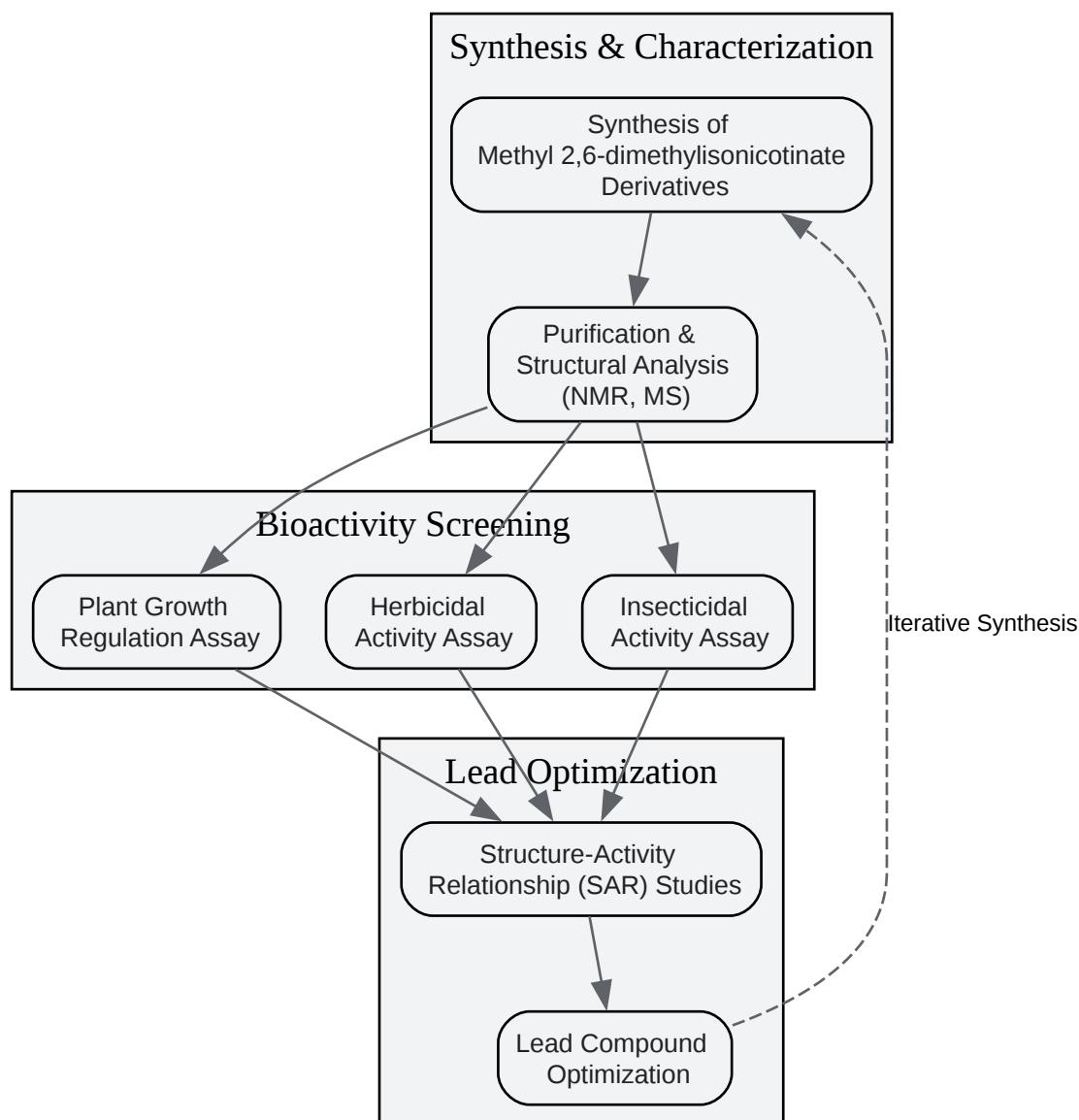
- Grow target weed species (e.g., a representative broadleaf and grass weed) in small pots to the 2-3 leaf stage.
- Prepare spray solutions of the test compounds at different application rates (e.g., 50, 100, 200 g/ha) in a suitable formulation (e.g., with a surfactant).
- Spray the plants uniformly with the test solutions. Use a formulation blank as a negative control and a commercial herbicide as a positive control.
- Maintain the plants in a greenhouse under controlled conditions.
- Assess the herbicidal efficacy visually at 7, 14, and 21 days after treatment, scoring phytotoxicity on a scale of 0% (no effect) to 100% (complete kill).

Protocol 3.2.3: Insecticidal Activity Assay (Contact Toxicity Bioassay)

- Rear a population of the target insect pest (e.g., aphids).
- Prepare serial dilutions of the test compounds in a suitable solvent (e.g., acetone).
- Apply 1 μ L of each test solution to the dorsal thorax of adult insects. Use solvent alone as a negative control and a commercial insecticide as a positive control.
- Place the treated insects in a ventilated container with a food source.

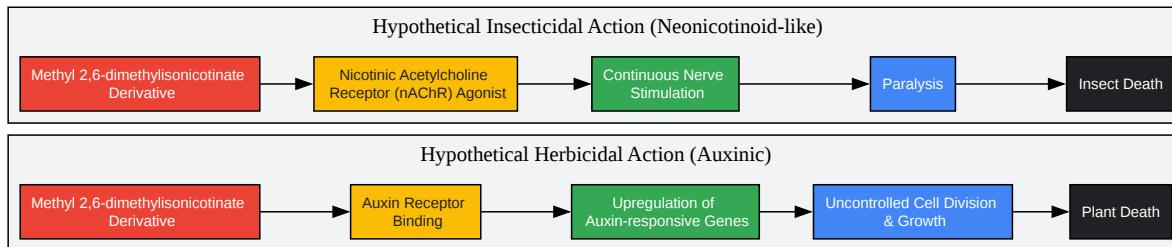
- Record mortality at 24, 48, and 72 hours after treatment.
- Calculate the LC50 value using probit analysis.

Visualizations



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Caption: Experimental workflow for the development of agrochemicals from **Methyl 2,6-dimethylisonicotinate**.



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Caption: Hypothetical signaling pathways for herbicidal and insecticidal action.

Conclusion

Methyl 2,6-dimethylisonicotinate presents a versatile scaffold for the development of novel agrochemicals. The protocols and hypothetical data provided herein offer a foundational framework for researchers to explore its potential as a plant growth regulator, herbicide, or insecticide. Further investigation into the synthesis of derivatives and comprehensive bioactivity screening is warranted to unlock the full potential of this chemical class in agriculture.

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